

Zonisamide-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Zonisamide-13C6

Cat. No.: B15577666

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Zonisamide-13C6**, an isotopically labeled form of the anti-epileptic drug Zonisamide. This guide is intended for professionals in research and drug development, offering key data, experimental methodologies, and visual representations of its mechanism of action.

Core Data Presentation

Zonisamide-13C6 is a critical tool in pharmacokinetic and metabolic studies, allowing for precise differentiation from its unlabeled counterpart. Below is a summary of its key quantitative data.

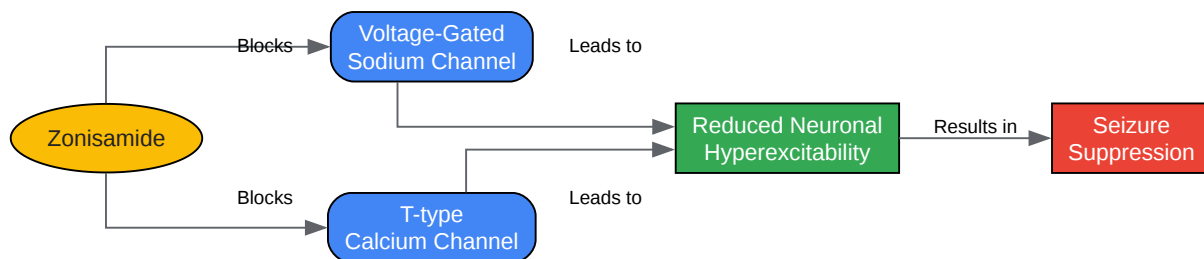
Property	Value
CAS Number	1435934-68-1
Molecular Weight	218.18 g/mol
Molecular Formula	C ₈ H ₈ N ₂ O ₃ S (with six ¹³ C atoms)

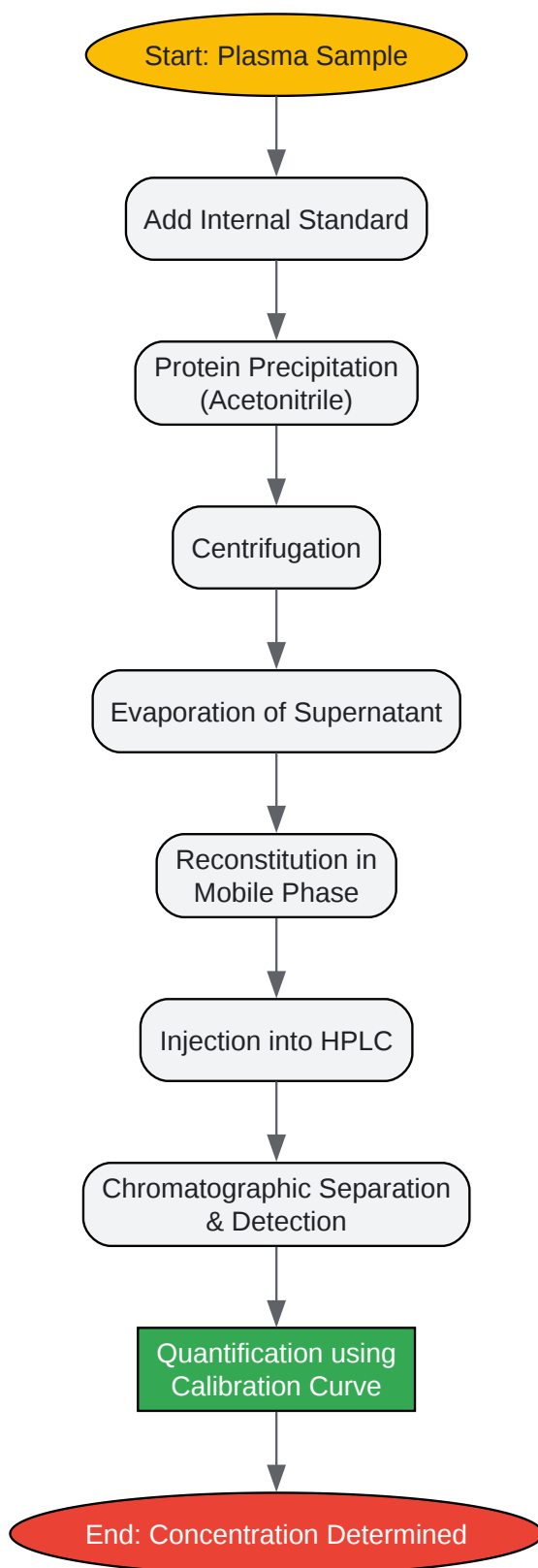
Mechanism of Action

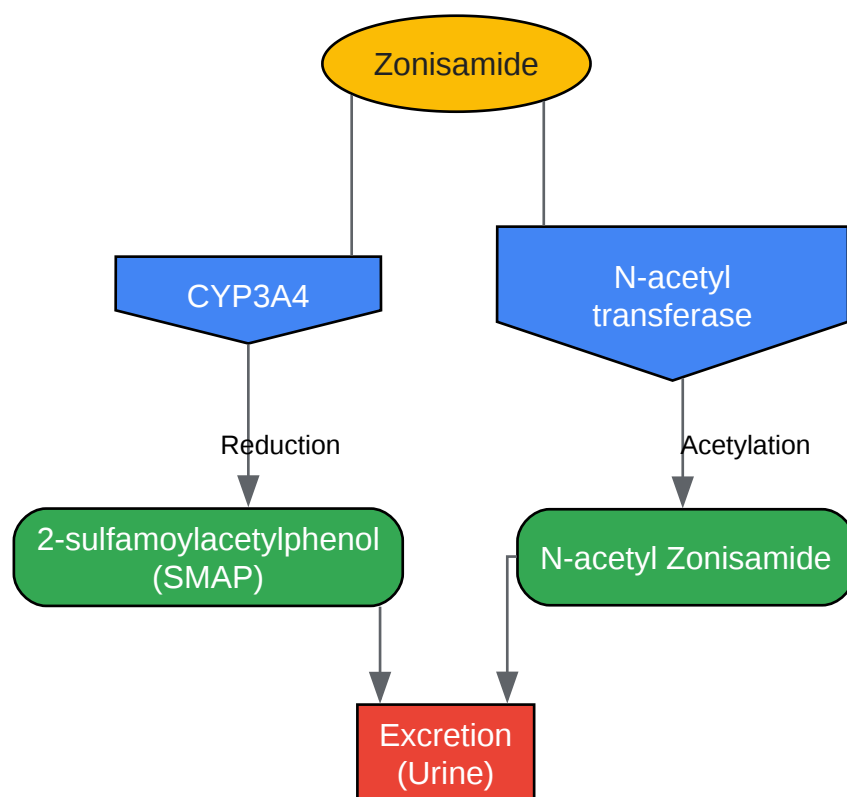
Zonisamide exerts its anticonvulsant effects through a multi-faceted mechanism, primarily targeting ion channels in the central nervous system. The primary mechanisms include the

blockade of voltage-gated sodium channels and T-type calcium channels. This dual action leads to the stabilization of neuronal membranes and suppression of neuronal hypersynchronization, which are key factors in seizure propagation.[1][2][3][4]

Below is a diagram illustrating the primary signaling pathway affected by Zonisamide.







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